

In-Depth Technical Guide: Physicochemical Properties of 3-Chloro-2-hydroxypropyl decanoate

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Compound of Interest

Compound Name: 3-Chloro-2-hydroxypropyl
decanoate

Cat. No.: B15622286

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Introduction

3-Chloro-2-hydroxypropyl decanoate, a monoester of 3-monochloropropane-1,2-diol (3-MCPD) and decanoic acid, belongs to a class of chemical compounds known as chloropropanol fatty acid esters. These compounds are recognized as process contaminants in heat-treated foods, particularly in refined edible oils and fats. The presence and toxicological profile of 3-MCPD and its esters have garnered significant attention from the scientific community and regulatory bodies worldwide. This technical guide provides a comprehensive overview of the available physicochemical properties of **3-Chloro-2-hydroxypropyl decanoate**, along with general experimental protocols for its synthesis and analysis, to support research and development activities in this area.

Physicochemical Properties

Quantitative data for **3-Chloro-2-hydroxypropyl decanoate** is limited in publicly accessible literature. The following tables summarize the available information for the target compound and its closely related isomer, 2-Chloro-3-hydroxypropyl decanoate, for comparative purposes.

Table 1: Core Physicochemical Properties of **3-Chloro-2-hydroxypropyl decanoate**

Property	Value	Source
CAS Number	3537-37-9	MedChemExpress
Molecular Formula	C13H25ClO3	MedChemExpress
Molecular Weight	264.79 g/mol	MedChemExpress
Physical State	Not specified (likely liquid at room temperature)	Inferred from similar compounds
Density	No data available	-
Boiling Point	No data available	-
Melting Point	No data available	-
Solubility	No specific data available. Expected to be soluble in organic solvents and poorly soluble in water.	General solubility of fatty acid esters

Table 2: Computed Physicochemical Properties of 2-Chloro-3-hydroxypropyl decanoate (Isomer)

Property	Value	Source
Molecular Weight	264.79 g/mol	PubChem
XLogP3	4.2	PubChem
Hydrogen Bond Donor Count	1	PubChem
Hydrogen Bond Acceptor Count	3	PubChem
Rotatable Bond Count	12	PubChem
Exact Mass	264.1492223 Da	PubChem
Monoisotopic Mass	264.1492223 Da	PubChem
Topological Polar Surface Area	46.5 Å ²	PubChem
Heavy Atom Count	17	PubChem
Complexity	186	PubChem

Experimental Protocols

Detailed experimental protocols specifically for the synthesis and analysis of **3-Chloro-2-hydroxypropyl decanoate** are not readily available. However, general methodologies for the synthesis and analysis of 3-MCPD esters are well-established and can be adapted for this specific compound.

Synthesis of 3-MCPD Esters (General Protocol)

The synthesis of 3-monochloropropane-1,2-diol esters typically involves the reaction of a fatty acid or its derivative with a glycerol-derived chloropropanol. A general approach is the esterification of 3-chloro-1,2-propanediol with decanoic acid or its more reactive derivative, such as decanoyl chloride.

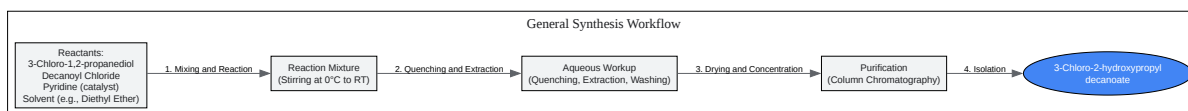
Materials:

- 3-Chloro-1,2-propanediol

- Decanoyl chloride (or decanoic acid)
- Anhydrous pyridine (or another suitable base/catalyst)
- Anhydrous diethyl ether (or another suitable solvent)
- Sodium bicarbonate solution (for workup)
- Anhydrous magnesium sulfate (for drying)

Procedure:

- In a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve 3-chloro-1,2-propanediol in anhydrous diethyl ether and an excess of anhydrous pyridine.
- Cool the mixture in an ice bath.
- Slowly add decanoyl chloride dropwise to the stirred solution.
- Allow the reaction mixture to warm to room temperature and stir for several hours to overnight to ensure complete reaction.
- Monitor the reaction progress using a suitable technique (e.g., Thin Layer Chromatography).
- Upon completion, quench the reaction by adding water or a saturated sodium bicarbonate solution.
- Transfer the mixture to a separatory funnel and extract the aqueous layer with diethyl ether.
- Combine the organic layers and wash sequentially with dilute hydrochloric acid (to remove pyridine), saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure to obtain the crude product.
- Purify the crude **3-Chloro-2-hydroxypropyl decanoate** using column chromatography on silica gel.



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General Synthesis Workflow for **3-Chloro-2-hydroxypropyl decanoate**.

Analysis of 3-MCPD Esters (General Protocol using GC-MS)

The analysis of 3-MCPD esters in a sample matrix, such as edible oil, typically involves an indirect method where the esters are first hydrolyzed to free 3-MCPD, which is then derivatized and analyzed by Gas Chromatography-Mass Spectrometry (GC-MS).

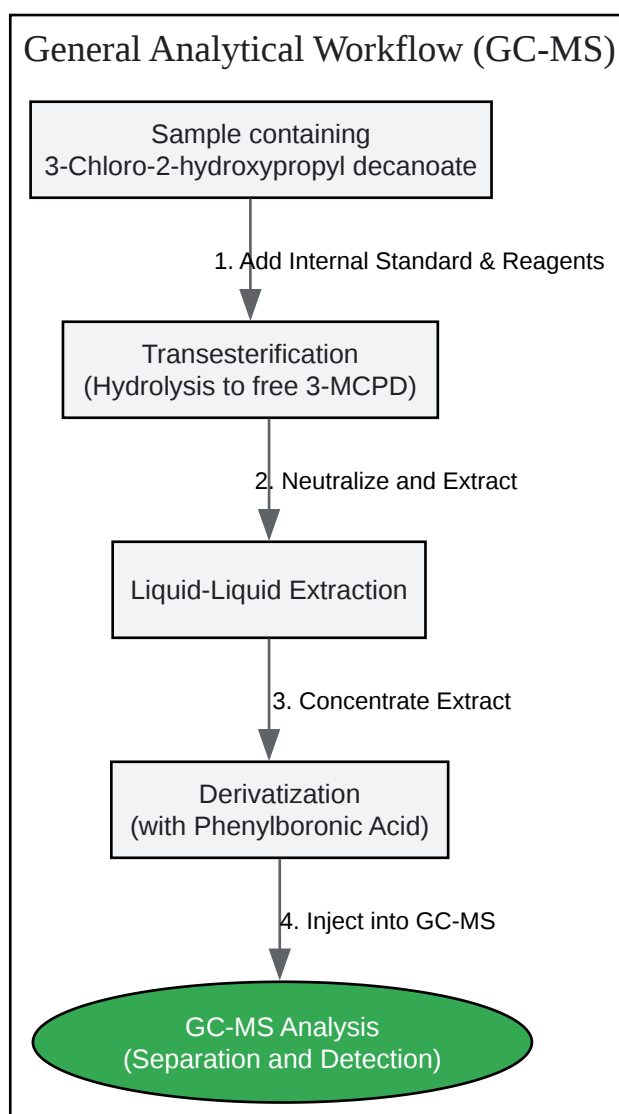
Materials:

- Sample containing **3-Chloro-2-hydroxypropyl decanoate**
- Internal standard (e.g., 3-MCPD-d5)
- Methanolic sodium hydroxide (for transesterification)
- Sodium chloride solution
- Diethyl ether (or other extraction solvent)
- Phenylboronic acid (PBA) solution (for derivatization)
- Anhydrous sodium sulfate

Procedure:

- Sample Preparation and Extraction:

- Weigh a known amount of the sample into a vial.
- Add the internal standard solution.
- Add methanolic sodium hydroxide to initiate transesterification, converting the ester to free 3-MCPD and fatty acid methyl esters (FAMES).
- Incubate the mixture to ensure complete reaction.
- Neutralize the reaction with an acidic solution.
- Add a saturated sodium chloride solution and extract the free 3-MCPD into an organic solvent like diethyl ether.
- Repeat the extraction process.
- Derivatization:
 - Combine the organic extracts and dry them over anhydrous sodium sulfate.
 - Evaporate the solvent to a small volume.
 - Add the phenylboronic acid (PBA) solution to the concentrated extract to form a volatile derivative of 3-MCPD.
 - Heat the mixture to facilitate the derivatization reaction.
- GC-MS Analysis:
 - Inject an aliquot of the derivatized sample into the GC-MS system.
 - Separate the components on a suitable capillary column.
 - Detect and quantify the 3-MCPD-PBA derivative using mass spectrometry, typically in selected ion monitoring (SIM) mode for enhanced sensitivity and selectivity.



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General Analytical Workflow for 3-MCPD Esters using GC-MS.

Signaling Pathways

Currently, there is no specific information available in the scientific literature detailing the interaction of **3-Chloro-2-hydroxypropyl decanoate** with any biological signaling pathways. Research on 3-MCPD and its esters has primarily focused on their formation during food processing, their occurrence in various foodstuffs, and their toxicological profiles, particularly concerning nephrotoxicity and reproductive toxicity. The toxicity of 3-MCPD esters is generally attributed to their in-vivo hydrolysis to free 3-MCPD.

Conclusion

3-Chloro-2-hydroxypropyl decanoate is a member of the broader class of 3-MCPD fatty acid esters. While specific experimental data for this particular compound is scarce, this guide provides the foundational chemical information available, alongside established, adaptable protocols for its synthesis and analysis. The provided workflows and methodologies serve as a valuable resource for researchers and professionals engaged in the study of food contaminants, toxicology, and related fields. Further research is warranted to fully characterize the physicochemical properties and biological activities of individual 3-MCPD esters like **3-Chloro-2-hydroxypropyl decanoate**.

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